

Technical Safety & Handling Guide: 4-Chloro-N,N-diethyl-3-nitrobenzamide

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Compound of Interest

Compound Name: 4-chloro-N,N-diethyl-3-nitrobenzamide

CAS No.: 346664-00-4

Cat. No.: B2583886

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CAS Registry Number: 346664-00-4 Molecular Formula: C₁₁H₁₃ClN₂O₃ Molecular Weight: 256.69 g/mol [1][2][3]

Executive Summary & Compound Profile

4-Chloro-N,N-diethyl-3-nitrobenzamide is a specialized organic intermediate used primarily in the synthesis of pharmaceutical active ingredients (APIs), particularly in the development of poly(ADP-ribose) polymerase (PARP) inhibitors and other heterocyclic drug candidates.[1][3] Its structure features a benzamide core decorated with a reactive chlorine atom (susceptible to S_NAr displacement) and a nitro group (precursor to amines via reduction), making it a versatile "scaffold" molecule.[3]

As a research chemical with limited historical toxicological data, it must be handled under the Precautionary Principle, treating it as a potential sensitizer and mutagenic hazard due to its nitroaromatic moiety.[1][3]

Physicochemical Properties Table

Property	Value / Description	Experimental/Predicted
Appearance	Off-white to pale yellow crystalline powder	Experimental
Melting Point	78–82 °C (Typical for analogs)	Predicted
Solubility	Soluble in DMSO, DCM, Methanol; Insoluble in Water	Experimental
LogP	~2.3	Predicted (Consensus)
Reactivity	Stable at STP; Incompatible with strong reducers & bases	Chemical Logic

Hazard Identification & Toxicology (GHS)

Note: In the absence of a full REACH registration dossier, the following classifications are derived from Structure-Activity Relationship (SAR) analysis of the structural analogs 4-chloro-3-nitrobenzamide and N,N-diethylbenzamide.

GHS Classification (Self-Classified)[1][3]

- Signal Word:WARNING
- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.[1][3][4]
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.[1][3][4][5]
- Serious Eye Damage/Irritation: Category 2A (H319) – Causes serious eye irritation.[1][3][5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335) – May cause respiratory irritation.[1][3][5]
- Germ Cell Mutagenicity: Category 2 (Suspected) – Due to nitroaromatic functionality.[1][3]

Toxicological Mechanisms[3]

- Nitro-Reduction: In vivo, the nitro group (

) can be enzymatically reduced to a hydroxylamine (

), a reactive electrophile capable of DNA adduct formation.^{[1][3]} This necessitates handling the compound as a potential genotoxin.^{[1][3]}

- Amide Hydrolysis: Metabolic breakdown may release diethylamine (a secondary amine) and 4-chloro-3-nitrobenzoic acid.^{[1][3]}

Risk Assessment & Engineering Controls

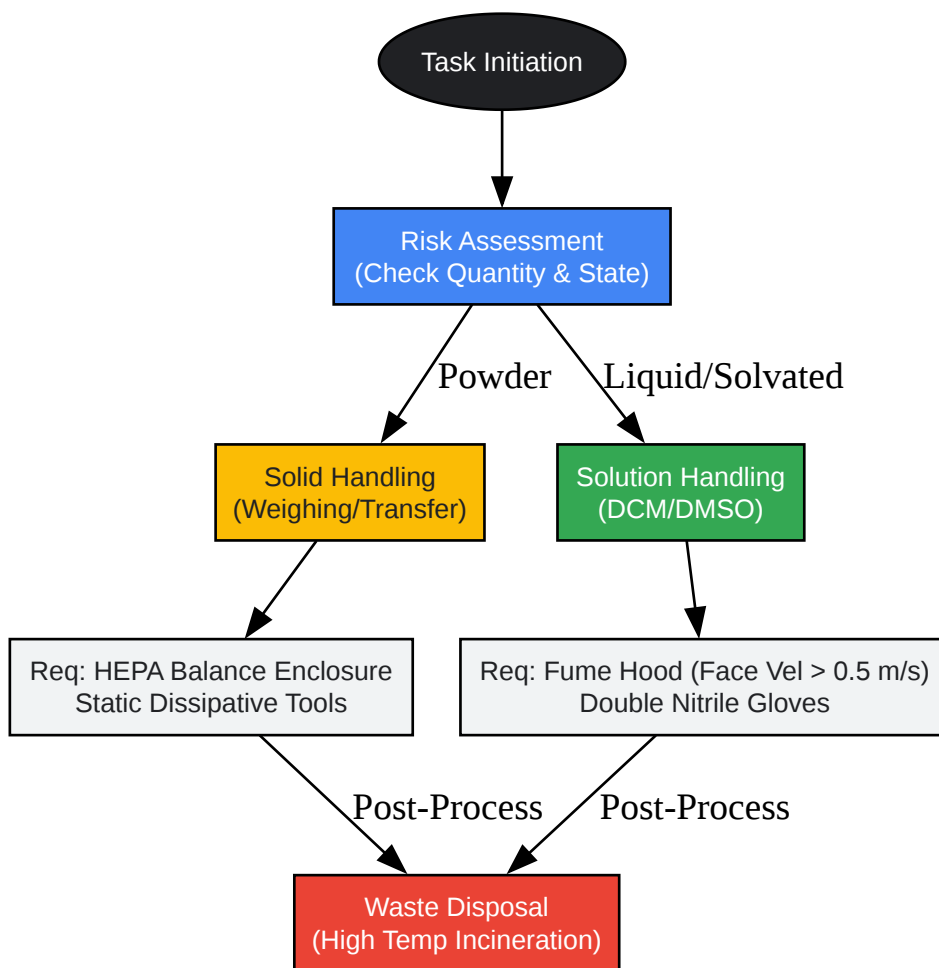
Effective safety relies on the Hierarchy of Controls. For this compound, isolation and engineering controls are superior to PPE alone.^{[1][3]}

Control Banding Strategy

- Occupational Exposure Band (OEB): Band 3 (10–100 µg/m³) recommended until specific OELs are established.^{[1][3]}
- Containment: Handle within a certified Chemical Fume Hood (CFH) or Powder Containment Balance Enclosure.^{[1][3]}

Safe Handling Workflow

The following diagram outlines the critical decision points during the handling of **4-chloro-N,N-diethyl-3-nitrobenzamide**.



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Figure 1: Decision logic for engineering controls based on physical state.

Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Rationale
Respiratory	N95/P2 (Solids) or Half-mask with ABEK1 (Solutions)	Prevents inhalation of dusts or solvent vapors if hood containment is breached.[1][3]
Hands	Double Nitrile (0.11 mm min) or Laminate (Silver Shield)	Nitrile provides good splash protection.[1][3] Laminate required for prolonged contact with dissolved compound in DCM.[1][3]
Eyes	Chemical Goggles (Indirect Vent)	Safety glasses are insufficient for fine powders that can bypass side shields.[1][3]
Body	Tyvek® Lab Coat (Closed front)	Prevents contamination of street clothes; disposable to prevent cross-contamination. [1][3]

Synthesis & Reaction Safety

Target Audience: Synthetic Chemists[1][3]

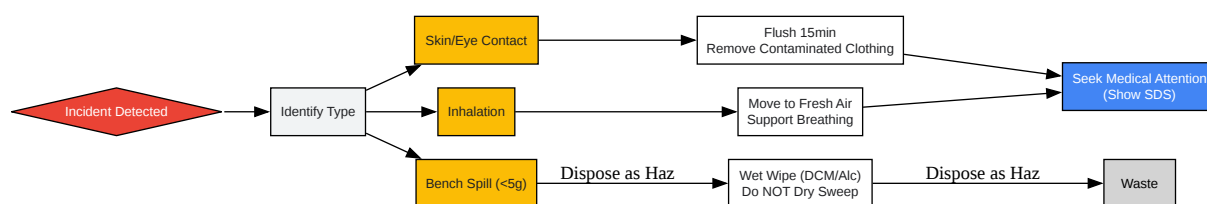
When using **4-chloro-N,N-diethyl-3-nitrobenzamide** as an intermediate (e.g., in S_NAr reactions or Nitro-reductions), specific hazards arise:

- S_NAr Reactions: Displacement of the chlorine atom often requires elevated temperatures (>80°C) and polar aprotic solvents (DMF, DMAc).[1][3]
 - Risk:[1][3] Thermal runaway if the nucleophile is added too rapidly.[1][3]
 - Control: Use a dosing pump for nucleophile addition; ensure cooling capacity is available. [1][3]
- Nitro Reduction (Hydrogenation):
 - Risk:[1][3] Exothermic reaction; catalyst (Pd/C) ignition source.[1][3]

- Control: Inert the vessel with Nitrogen/Argon before introducing Hydrogen.[1][3] Monitor internal temperature strictly.

Emergency Protocols

In the event of a spill or exposure, immediate action is required.[1][3] Do not wait for medical personnel to arrive before initiating decontamination.[1][3]



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Figure 2: Emergency response workflow for exposure and spills.[1][3][5]

Spill Cleanup Procedure (Powder)[3]

- Evacuate the immediate area if the spill is outside a fume hood.[1][3]
- Don PPE: Double gloves, goggles, N95 respirator.[1][3]
- Contain: Cover spill with a damp paper towel (dampened with water or ethanol) to prevent dust generation.[1][3] Do not dry sweep.[1][3]
- Clean: Wipe up the material.[1][3] Clean the surface with a soap/water solution followed by an alcohol wipe.[1][3]
- Disposal: Place all waste in a sealed hazardous waste bag labeled "Toxic Organic Solid."

Storage & Stability

- Shelf Life: >2 years if stored correctly.[1][3]

- Conditions: Store at 2–8°C (Refrigerated) in a tightly sealed container.
- Incompatibilities:
 - Strong Bases: Can induce hydrolysis of the amide bond.[1][3]
 - Reducing Agents (LiAlH₄, NaBH₄): Will reduce the nitro group or the amide, potentially exothermically.[1][3]
 - Light: Protect from direct light to prevent slow photochemical degradation of the nitro group.[1][3]

References

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